

physical and chemical properties of 4-Methoxy-3,5-dimethylaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxy-3,5-dimethylaniline

Cat. No.: B181746

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An In-depth Technical Guide to 4-Methoxy-3,5-dimethylaniline

This technical guide provides a comprehensive overview of the core physical, chemical, and biological properties of **4-Methoxy-3,5-dimethylaniline**. It is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and visual representations of key processes.

Core Properties

4-Methoxy-3,5-dimethylaniline, also known as 4-amino-2,6-dimethylanisole, is an aromatic organic compound.^[1] Its structure consists of an aniline core substituted with a methoxy group and two methyl groups on the benzene ring.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **4-Methoxy-3,5-dimethylaniline** are summarized in the table below. The compound typically appears as a cream to green or brown crystalline powder.^[2]

Property	Value	Source
IUPAC Name	4-methoxy-3,5-dimethylaniline	[1] [2]
Synonyms	4-amino-2,6-dimethylanisole, 3,5-dimethyl-4-methoxyaniline	[1]
CAS Number	39785-37-0	[1] [2]
Molecular Formula	C ₉ H ₁₃ NO	[1] [2]
Molecular Weight	151.21 g/mol	[1] [2]
Appearance	Cream to green to brown crystals or powder	[2]
Melting Point	57.0 - 64.0 °C	[2]
Solubility	Insoluble in water; soluble in organic solvents like alcohol and ether. [3]	
Purity (Assay)	≥97.5% (GC)	[2]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-Methoxy-3,5-dimethylaniline**. Key spectral information is available from various sources.[\[1\]](#)

Data Type	Description	Source
¹ H NMR	Spectra available for proton characterization.	[1]
Mass Spectrometry	GC-MS data indicates a molecular ion peak consistent with its molecular weight. [1]	[1]
Infrared (IR) Spectra	Vapor phase IR spectra are available for identifying functional groups.	[1]

Reactivity and Stability

Reactivity: As a derivative of aniline, **4-Methoxy-3,5-dimethylaniline** is a weak base and is reactive towards electrophiles.^[4] It is incompatible with strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides, as contact can lead to vigorous reactions.^[3]

Stability: The primary degradation pathway for aromatic amines like this compound is oxidation.^[3] Exposure to air and light can accelerate this process, leading to the formation of colored oxidation products.^[3] For storage, it should be kept in a sealed, dry container at room temperature.

Experimental Protocols

Synthesis Methodologies

Two distinct methods for the synthesis of **4-Methoxy-3,5-dimethylaniline** are detailed below.

Method 1: Methylation of 4-amino-3,5-dimethylphenol

This protocol involves the methylation of the hydroxyl group of 4-amino-3,5-dimethylphenol.

- Reactants: 4-amino-3,5-dimethylphenol (0.36 mmol), sodium 2-methylpropan-2-ol (0.55 mmol), and iodomethane (0.33 mmol) are dissolved in anhydrous DMF (1 mL) under an argon atmosphere.^[5]
- Reaction: The mixture is stirred overnight at room temperature.^[5]
- Work-up: The reaction is diluted with dichloromethane (20 mL) and washed sequentially with aqueous sodium hydroxide and saturated saline.^[5]
- Purification: The organic layer is dried, concentrated, and the residue is purified by silica gel column chromatography to yield the final product.^[5]



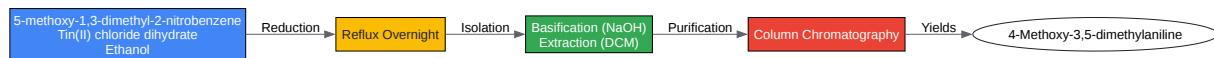
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Caption: Synthesis of **4-Methoxy-3,5-dimethylaniline** via Methylation.

Method 2: Reduction of a Nitro-Precursor

This alternative synthesis route involves the reduction of a nitro-substituted precursor.

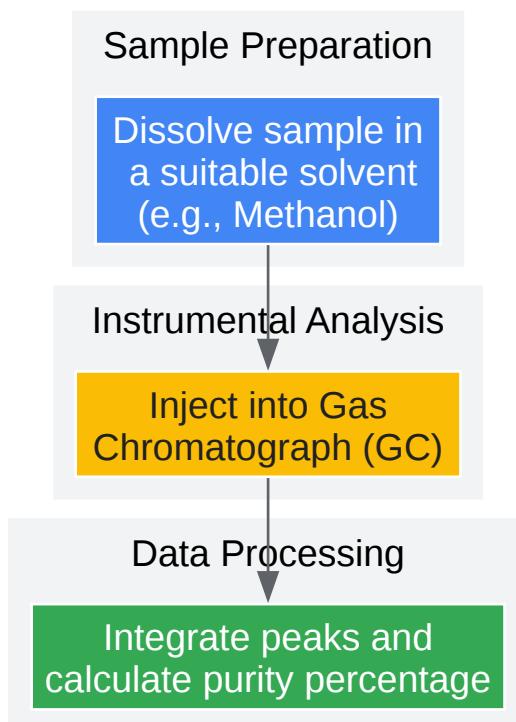
- Reactants: 5-methoxy-1,3-dimethyl-2-nitrobenzene (10 mmol) and tin(II) chloride dihydrate (50 mmol) are mixed in ethanol (20 ml).[5]
- Reaction: The mixture is refluxed overnight.[5]
- Work-up: After cooling and adding ice, the mixture is basified with 2N NaOH and filtered. The filtrate is concentrated and extracted with dichloromethane.[5]
- Purification: The combined organic layers are dried, the solvent is removed, and the residue is purified on a silica gel column to yield the product.[5]

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Caption: Synthesis of **4-Methoxy-3,5-dimethylaniline** via Nitro Reduction.

Analytical Workflow

A general workflow for analyzing the purity and identity of **4-Methoxy-3,5-dimethylaniline** is outlined below. Gas Chromatography (GC) is a common method for assessing purity.[2]



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Caption: General workflow for the purity analysis of **4-Methoxy-3,5-dimethylaniline**.

Potential Biological Activity

While specific biological data for **4-Methoxy-3,5-dimethylaniline** is limited in the reviewed literature, the broader class of methoxy-substituted anilines has garnered interest in drug discovery.

- **Anticancer Potential:** Derivatives of anilinoquinazolines and anilinoquinolines, which feature the aniline scaffold, have shown promise as anticancer agents.^[6] They often work by inhibiting receptor tyrosine kinases like EGFR and VEGFR-2, which are critical for tumor growth.^[6]
- **Antimicrobial and Antifungal Activity:** Methoxy-substituted compounds have been explored for developing new antimicrobial and antifungal agents.^[6] For instance, natural methoxyphenol compounds have demonstrated activity against various foodborne pathogens and spoilage bacteria.^[7] Certain naphthyridine alkaloids containing methoxy groups have also shown activity against strains like *C. albicans*.^[8]

Further research is required to specifically elucidate the biological and pharmacological profile of **4-Methoxy-3,5-dimethylaniline**. The information presented here serves as a foundational guide for professionals engaged in chemical research and development.

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